

Mechanistic Foundation: Tautomerism and Electronic Distribution

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Compound of Interest

Compound Name: *1,5-Dimethyl-1H-indazol-4-ol*

CAS No.: *1416714-14-1*

Cat. No.: *B3102341*

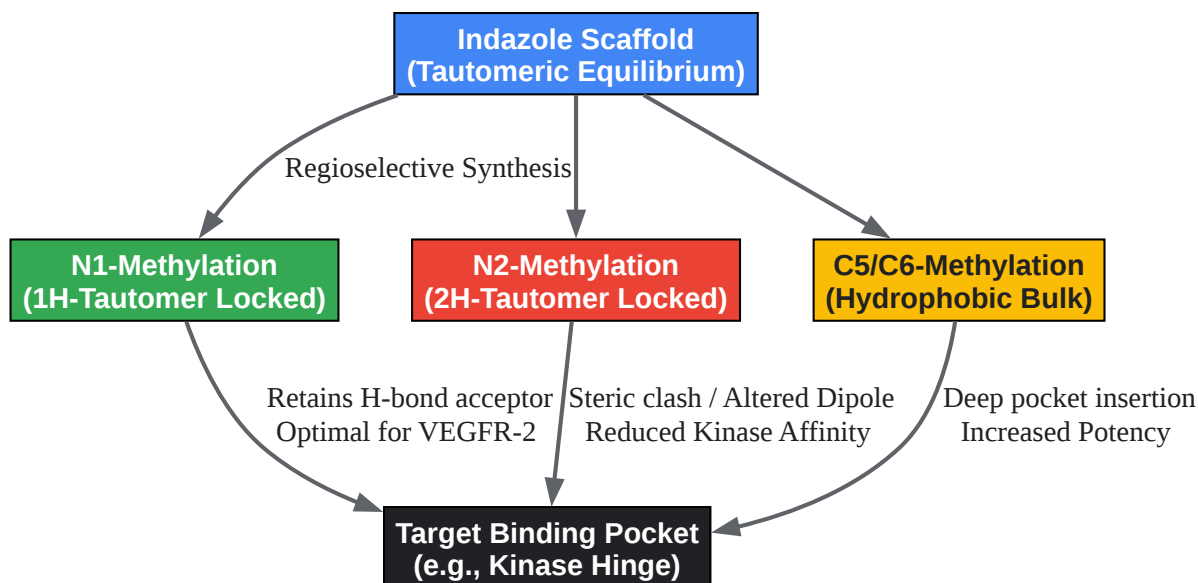
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Unsubstituted 1H-indazole exists in a tautomeric equilibrium with 2H-indazole.

Thermodynamically, the 1H-tautomer is approximately 3.2 to 4.1 kcal/mol more stable than the 2H-tautomer[2].

When we methylate the nitrogen atoms, we lock the scaffold into specific electronic states:

- 1-Methylindazole (N1-Methylation): Locks the molecule in the 1H-tautomeric form. The benzene ring retains its full aromatic character, and the molecule maintains a specific hydrogen-bond acceptor vector at the N2 position[2][3].
- 2-Methylindazole (N2-Methylation): Locks the molecule in the 2H-tautomeric form. This shifts the aromaticity toward the pyrazole ring, drastically altering the dipole moment and the spatial orientation of the molecule within target binding pockets[3].
- C-Methylation (e.g., C5 or C6): Does not affect the N-H tautomeric equilibrium directly but increases the lipophilicity and electron density of the benzene ring, often enhancing electrophilic susceptibility and hydrophobic pocket insertion[4].



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Logical relationship of indazole methylation patterns and target binding affinity.

Comparative Biological Activity: Case Studies

Case Study A: Tyrosine and Serine/Threonine Kinase Inhibition (VEGFR-2 & PLK4)

Indazoles frequently act as ATP-competitive kinase inhibitors by mimicking the adenine ring of ATP and forming hydrogen bonds with the kinase hinge region[5].

- **N-Methylation:** N1-methylation is generally preferred for kinase inhibitors. The N1-methyl group projects into the solvent-exposed region or a shallow pocket, while the N2 atom remains available to accept a hydrogen bond from the hinge region backbone[5]. Conversely, N2-methylation often causes a steric clash with the hinge region and abolishes the critical hydrogen-bond acceptor capability, leading to a profound loss of potency.
- **C-Methylation:** Adding a methyl group at the C5 position pushes the scaffold deeper into the hydrophobic "back pocket" of kinases like Polo-like kinase 4 (PLK4). For instance, rational

drug design utilizing functional group migration to the C5 position yielded indazole derivatives with exceptional PLK4 inhibitory activity ($IC_{50} < 0.1 \text{ nM}$)[6].

Case Study B: Monoamine Oxidase (MAO) Isoform Selectivity

The regiochemistry of indazole methylation can act as a "selectivity switch" between enzyme isoforms. In a study of brain-penetrant indazole-5-carboxamides:

- MAO-B: N1-methylated regioisomers proved to be extremely potent and selective inhibitors of MAO-B ($IC_{50} = 0.386 \text{ nM}$), fitting perfectly into the bipartite cavity of the MAO-B active site[7].
- MAO-A: N2-methylation decreased MAO-B potency but caused a remarkable increase in inhibitory activity against MAO-A[7]. The 2H-tautomeric geometry shifts the orientation of the carboxamide group relative to the FAD cofactor, optimizing interactions within the slightly larger MAO-A active site.

Case Study C: Serotonin Receptor (5-HT_{2A}) Agonism

When evaluating indazole analogs of the psychedelic tryptamine 5-MeO-DMT, spatial constraints are highly unforgiving. The 1-methylindazole analog retained moderate functional potency at 5-HT₂ receptors. However, the 2-methylindazole analog was found to be completely inactive at 5-HT_{2A} (up to $10 \text{ }\mu\text{M}$)[8]. This demonstrates that the spatial arrangement and the altered vector of the basic amine side-chain in the 2H-form prevent the necessary receptor activation conformation[8].

Quantitative Data Comparison

The following table synthesizes the biological performance of differently methylated indazoles across the discussed targets, highlighting the drastic shifts in IC_{50}/K_i values based on methyl placement.

Target / Assay	Scaffold Base	N1-Methylated (1H-form)	N2-Methylated (2H-form)	C-Methylated (e.g., C5)	Causality / Mechanism
VEGFR-2 (Kinase)	Indazole-pyrimidine	High Potency (Maintains hinge H-bonds)	Low Potency (Steric clash at hinge)	Moderate/High (Hydrophobic interactions)	N1-methyl projects to solvent; N2-methyl disrupts ATP-mimetic binding[1][9].
PLK4 (Kinase)	Axitinib analogs	Active (Ki ~ 4.2 nM)	Inactive	Exceptional (IC50 < 0.1 nM)	C5-methyl exploits a deep hydrophobic pocket adjacent to the ATP site[6].
MAO-B (Oxidase)	Indazole-5-carboxamide	0.386 nM (Highly Selective)	Decreased Potency	N/A	N1-methyl aligns perfectly with the MAO-B bipartite cavity[7].
MAO-A (Oxidase)	Indazole-5-carboxamide	Inactive (>10 µM)	420 - 764 nM (Selective)	N/A	N2-methyl shifts the dipole, favoring the MAO-A active site geometry[7].
5-HT2A (Receptor)	5-MeO-DMT analogs	Active (Moderate Agonism)	Inactive (>10 µM)	N/A	2-methyl alters the spatial vector of the

ethylamine
side chain,
preventing
activation[8].

Experimental Protocols & Workflows

To ensure trustworthiness and reproducibility, the following self-validating protocols outline the standard methodologies for synthesizing and evaluating these regioisomers.

Protocol A: Regioselective Methylation and Separation

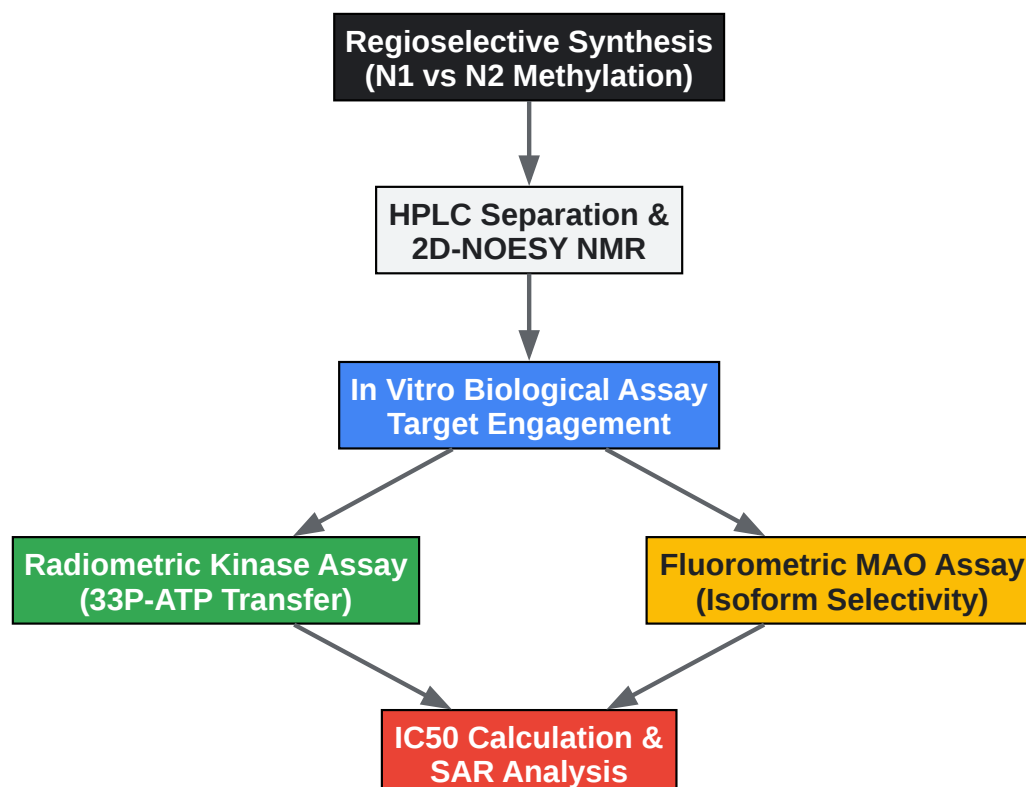
Causality: Direct methylation of indazoles typically yields a mixture of N1 and N2 isomers under thermodynamic and kinetic control, respectively. Separation is critical before biological evaluation to prevent false-positive target engagement.

- Reaction: Dissolve the indazole precursor (1.0 eq) and K₂CO₃ (1.2 eq) in anhydrous DMF. Stir for 1 hour at room temperature[7].
- Alkylation: Add methyl iodide (1.2 eq) dropwise. Stir for 4-12 hours. The reaction typically favors the N1-isomer (thermodynamic product) but yields significant N2-isomer (kinetic product)[7][10].
- Quench & Extract: Quench with H₂O, extract with EtOAc (3x). Wash organic layers with brine, dry over MgSO₄, and concentrate in vacuo.
- Separation: Purify via preparative HPLC or silica gel chromatography. Validation: Confirm regiochemistry via 2D-NOESY NMR. The N1-methyl protons will show NOE cross-peaks with the C7-proton, whereas the N2-methyl protons will show NOE cross-peaks with the C3-proton.

Protocol B: Radiometric Kinase Assay (e.g., PLK4 or VEGFR-2)

Causality: Radiometric assays remain the gold standard for kinase profiling because they directly measure the transfer of the phosphate group, avoiding the interference common in fluorescence-based assays caused by the intrinsic fluorescence of some indazole derivatives.

- **Preparation:** Prepare a master mix containing the recombinant kinase (e.g., PLK4), substrate peptide, and kinase buffer (HEPES pH 7.5, MgCl₂, DTT, and BSA).
- **Compound Addition:** Dispense the methylated indazole isomers (N1 vs N2 vs C5) in a 10-point dose-response curve (10 μ M to 0.1 nM) into a 384-well plate using acoustic dispensing (e.g., Echo).
- **Initiation:** Initiate the reaction by adding a mixture of cold ATP (at the K_m value for the specific kinase) and [γ -³³P]-ATP.
- **Incubation & Termination:** Incubate for 60 minutes at room temperature. Terminate the reaction by spotting the mixture onto P81 phosphocellulose filter paper.
- **Washing & Detection:** Wash the filter paper extensively with 0.75% phosphoric acid to remove unreacted [γ -³³P]-ATP. Dry and read the incorporated radioactivity using a scintillation counter. Calculate IC₅₀ using a 4-parameter logistic regression.



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Step-by-step experimental workflow for synthesizing and evaluating methylated indazoles.

Conclusion

The biological activity of methylated indazoles is highly sensitive to the exact position of the methyl group. N1-methylation generally preserves the 1H-tautomer, maintaining the hydrogen-bonding networks required for robust kinase inhibition and MAO-B selectivity. Conversely, N2-methylation forces the 2H-tautomer, which often abolishes kinase and 5-HT receptor activity due to steric clashes and altered dipoles, but can uniquely unlock activity against targets like MAO-A. Finally, C-methylation (such as C5) offers a powerful tool to exploit deep hydrophobic pockets without disrupting the core tautomeric equilibrium. For drug development professionals, rigorous regioselective synthesis combined with 2D-NMR validation is non-negotiable prior to biological screening.

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